

Application Notes and Protocols for Aminopyralid in Invasive Species Management

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Compound of Interest

Compound Name: *Aminopyralid*

Cat. No.: *B1667105*

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Introduction

Aminopyralid is a selective, systemic herbicide belonging to the pyridine carboxylic acid class of chemicals.^{[1][2]} It functions as a synthetic auxin, mimicking natural plant growth hormones to induce uncontrolled and disorganized growth in susceptible broadleaf plants, ultimately leading to their death.^{[2][3][4][5][6]} Developed by Dow AgroSciences (now Corteva Agriscience) and commercially launched in 2005, **aminopyralid** provides effective post-emergence control of many noxious and invasive broadleaf weeds while exhibiting high tolerance in most grass species.^{[1][2][4]} Its mode of action, systemic nature, and soil residual activity make it a valuable tool in the management of invasive plants in various non-crop settings, including rangelands, pastures, and natural areas.^{[1][4]}

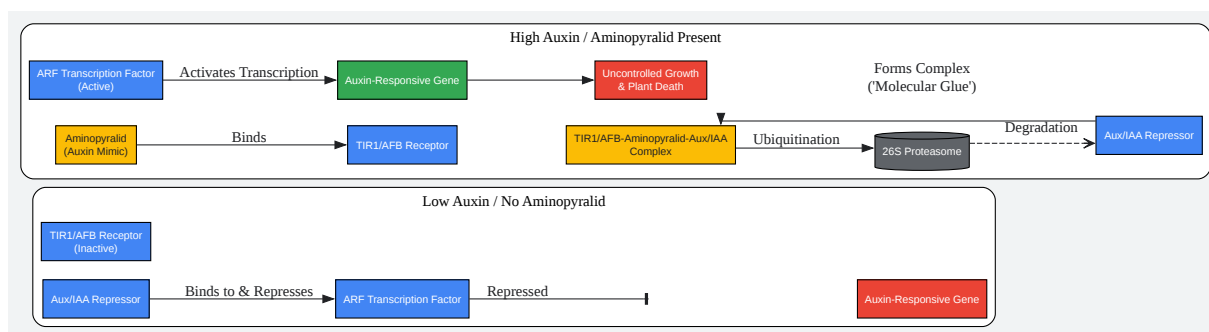
Mechanism of Action

Aminopyralid functions as an auxin mimic.^{[2][3][5]} In healthy plants, the hormone auxin regulates growth by binding to receptor proteins. At low auxin concentrations, transcriptional repressor proteins (Aux/IAA) bind to Auxin Response Factors (ARFs), preventing the transcription of auxin-responsive genes.

When **aminopyralid** is introduced, it is absorbed through the plant's leaves and roots and translocated throughout the plant.^{[2][3][4][5]} In the cell nucleus, **aminopyralid** acts as a "molecular glue," stabilizing the interaction between the TIR1/AFB auxin co-receptor complex

and the Aux/IAA repressor proteins.[7] This binding event targets the Aux/IAA repressor for polyubiquitination and subsequent degradation by the 26S proteasome.[7] The degradation of the repressor frees the ARF transcription factors, which can then activate the expression of auxin-responsive genes.[7] The resulting overstimulation of these genes leads to epinasty (twisting and curling of stems and leaves), uncontrolled cell division, and disruption of normal metabolic pathways, causing the death of the susceptible plant.[1][5] Plant growth typically ceases within 24 to 48 hours of application, with complete control of annual weeds occurring in four to eight weeks and woody plants in two or more months.[1][4]

Signaling Pathway Diagram



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Caption: The **Aminopyralid/Auxin** signaling pathway leading to herbicidal action.

Efficacy Data for Key Invasive Species

The effectiveness of **aminopyralid** is dependent on the target species, application rate, and the growth stage of the plant at the time of application.[4][8]

Table 1: Efficacy of **Aminopyralid** on Canada Thistle (*Cirsium arvense*)

| Application Rate (ae) ¹ | Timing | % Control (1 Year After Treatment) | Location(s) / Source |
|------------------------------------|-------------------|------------------------------------|--------------------------------------|
| 1.75 oz/A | Spring (Bolt-Bud) | ~94% | Eckelson & Fargo, ND[3] |
| 3.5 oz/A | Spring (Bolt-Bud) | ~94% | Eckelson & Fargo, ND[3] |
| 1.75 oz/A | Fall (Rosette) | ~99% | Eckelson & Fargo, ND[3] |
| 3.5 oz/A | Fall (Rosette) | ~99% | Eckelson & Fargo, ND[3] |
| 0.08 - 0.11 kg/ha | Spring (Bolting) | 88 - 93% | Great Plains (Multiple Locations)[4] |
| 0.08 - 0.11 kg/ha | Fall (Rosette) | 89 - 97% | Great Plains (Multiple Locations)[4] |
| 33 g/ha (+ Florasulam) | Post-emergence | "Very good control" | Greece[5] |

¹ ae = acid equivalentTable 2: Efficacy of **Aminopyralid** on Yellow Starthistle (*Centaurea solstitialis*)

| Application Rate (ae) ¹ | Timing | % Control | Location(s) / Source |
|------------------------------------|------------------|-----------------------------|-------------------------------|
| 18 g/ha | Seedling Stage | ~100% | Multi-state (11 locations)[8] |
| >18 g/ha | Pre-emergence | 80 - 100% (less consistent) | Multi-state (11 locations)[8] |
| >18 g/ha | Rosette Stage | 80 - 100% (less consistent) | Multi-state (11 locations)[8] |
| 53 g/ha | Winter (Dec-Feb) | 100% | Central Valley, CA[8] |

¹ ae = acid equivalent

Table 3: Efficacy of **Aminopyralid** on Other Invasive Species

| Target Species | Application Rate (ae) ¹ | Timing | % Control (Evaluation Time) | Location / Source |
|--|------------------------------------|----------------------|----------------------------------|-----------------------|
| Leafy Spurge (Euphorbia esula) | 3.5 oz/A | Fall Regrowth | 79% (May, post-treatment) | Walcott, ND[3] |
| Leafy Spurge (Euphorbia esula) | 3.5 oz/A | Fall Regrowth | 40% (Sept, post-treatment) | Walcott, ND[3] |
| Yellow Toadflax (Linaria vulgaris) | 1.75 - 3.5 oz/A | Mid-summer or Fall | Unsatisfactory control | Barnes County, ND[3] |
| Purple Loosestrife (Lythrum salicaria) | 0.2% v/v solution | - | 86% (13 months after treatment) | [3] |
| Coast Fiddleneck (Amsinckia menziesii) | Not specified | Winter | ~100% | [8][9] |

¹ ae = acid equivalent

Environmental Fate and Non-Target Impacts

- **Soil Persistence and Mobility:** **Aminopyralid** can be persistent in the soil, with a half-life ranging from approximately 32 to 193 days, depending on soil type and environmental conditions like moisture and temperature.[3][8] It is mobile in most soils and can dissipate through runoff and leaching.[8]
- **Toxicity:** **Aminopyralid** has very low toxicity to mammals, birds, fish, honeybees, and aquatic invertebrates, and is classified by the EPA as "practically nontoxic" to these groups. [1][10] It is considered slightly toxic to some aquatic plants and oysters.[1]
- **Selectivity:** **Aminopyralid** shows excellent tolerance in a wide range of cool- and warm-season grasses.[1][4] However, it can impact desirable non-target forbs (broadleaf plants),

with susceptibility varying significantly by species.[2][11] Studies have shown that while species richness may decrease in the first season after treatment, the negative impacts on desirable native forbs can be transitory, especially at lower application rates.[12]

- **Compost and Manure Contamination:** A critical consideration for **aminopyralid** is its persistence through the digestive tracts of herbivores and in plant residues.[5][6][8] Manure from animals that have grazed on treated forage, or compost made from treated plant material, can contain enough active **aminopyralid** to injure or kill sensitive broadleaf crops like tomatoes, potatoes, and beans.[5][6][8] Strict precautions must be followed regarding the movement and use of hay and manure from treated areas.

Protocol: Field Efficacy Trial for Aminopyralid

This protocol outlines a standardized methodology for conducting a field trial to evaluate the efficacy of **aminopyralid** on a target invasive plant species.

1. **Objective:** To determine the efficacy of various application rates and timings of **aminopyralid** for the control of a target invasive broadleaf species under field conditions.

2. **Materials:**

- **Aminopyralid**-containing herbicide product (e.g., Milestone®).
- Certified and calibrated spray equipment (e.g., CO2-pressurized backpack sprayer or hand-held boom sprayer) equipped with appropriate nozzles.[3]
- Non-ionic surfactant (if recommended by the product label).
- Personal Protective Equipment (PPE) as specified by the herbicide label.
- Plot marking supplies (flags, stakes, measuring tape).
- Data collection tools (quadrats, data sheets or tablet, camera).
- GPS unit for site location.

3. **Experimental Design:**

- Design: Randomized Complete Block Design (RCBD) is recommended to account for field variability.[3]
- Replication: A minimum of 3-4 replicate blocks should be used for each treatment.[3]
- Plot Size: Plots should be of a uniform size, for example, 10 by 30 feet (~3 x 9 meters), adequate to represent the plant population and minimize edge effects.[3]
- Treatments:
 - Untreated Control (for comparison).
 - **Aminopyralid** at a low rate (e.g., 1.75 oz ae/A or 123 g ae/ha).[3][12]
 - **Aminopyralid** at a high rate (e.g., 3.5 oz ae/A or 247 g ae/ha).[3]
 - (Optional) A standard industry herbicide for comparison (e.g., picloram or clopyralid).[3][4]
- Timing: Treatments should be applied at distinct, well-defined plant growth stages (e.g., spring rosette/bolting vs. fall regrowth).[3][4]

4. Site Selection and Preparation:

- Select a site with a uniform and dense infestation of the target invasive species.
- Document site characteristics: soil type, dominant vegetation, and infestation level.
- Mark out plots and blocks accurately using stakes and measuring tapes. Ensure buffer zones between plots to prevent spray drift.

5. Herbicide Application Procedure:

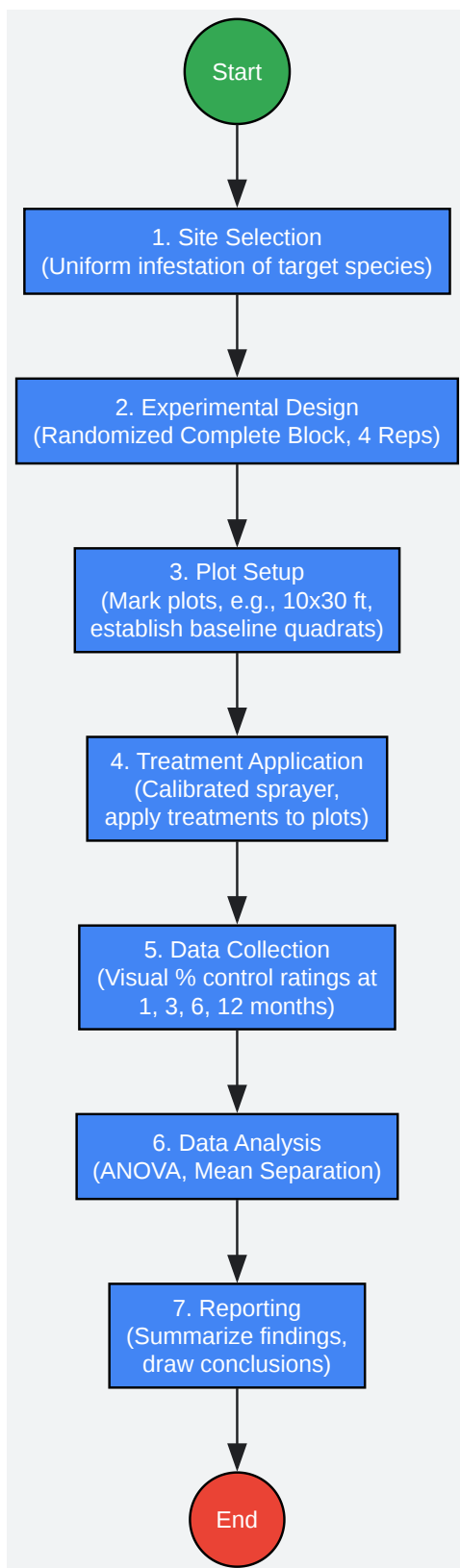
- Calibrate spray equipment immediately prior to application to ensure accurate delivery volume (e.g., 17 gallons per acre).[3]
- Prepare the spray solution according to the product label, mixing **aminopyralid** and any required adjuvants with water.

- Apply treatments on a day with minimal wind to avoid drift.
- Apply the designated treatment to each plot, ensuring uniform coverage of the target foliage.
- Thoroughly clean the sprayer between treatments to prevent cross-contamination.

6. Data Collection and Analysis:

- **Baseline Data (Pre-treatment):** Within each plot, establish a permanent quadrat. Record the density and/or percent cover of the target invasive species and key non-target species.
- **Post-treatment Evaluation:** Conduct visual assessments of plant injury and percent control at set intervals (e.g., 1, 3, 6, and 12 months after treatment).^{[3][4]}
 - Percent control is determined by visually comparing the reduction in the target species' stand or biomass within the treated plots to the untreated control plots.^[3]
- **Data Analysis:** Analyze the data using Analysis of Variance (ANOVA) appropriate for an RCBD.^[4] Use a protected Fisher's LSD or similar test to compare treatment means at a specified significance level (e.g., $P \leq 0.05$).^[4]

Experimental Workflow Diagram



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Caption: A typical experimental workflow for an **aminopyralid** field efficacy trial.

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